

Commercial suppliers of D-N-Benzylserine Methyl Ester

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Compound of Interest

Compound Name: **D-N-Benzylserine Methyl Ester**

Cat. No.: **B168866**

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An In-Depth Technical Guide to **D-N-Benzylserine Methyl Ester** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist Abstract

D-N-Benzylserine Methyl Ester is a chiral building block of significant interest in pharmaceutical and organic synthesis. Its unique structural features make it a valuable intermediate for the creation of complex molecules, including beta-lactam antibiotics and modified peptides.^[1] This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the commercial sourcing, quality evaluation, and practical applications of **D-N-Benzylserine Methyl Ester**. We will delve into the landscape of commercial suppliers, critical quality control parameters, and the analytical methodologies required to ensure the enantiomeric purity essential for its use in drug discovery and development.

Introduction: The Strategic Importance of D-N-Benzylserine Methyl Ester

D-N-Benzylserine Methyl Ester, with the CAS number 131110-76-4, is a derivative of the D-isostere of serine, an amino acid gaining recognition for its role as a crucial co-agonist of the N-methyl-D-aspartate (NMDA) receptor in the central nervous system.^[2] The compound's benzyl and methyl ester protecting groups offer synthetic chemists a versatile platform for further

molecular elaboration.^[3] Its chiral nature is of paramount importance, as the biological activity of resulting pharmaceuticals is often stereospecific.^[4] Consequently, access to high-purity, enantiomerically defined **D-N-Benzylserine Methyl Ester** is a critical starting point for any research or development program utilizing this intermediate.

This guide aims to equip researchers with the necessary knowledge to confidently source and utilize **D-N-Benzylserine Methyl Ester**. We will explore the supplier landscape, provide a framework for quality assessment, and detail the analytical techniques required to validate its purity and stereochemical integrity.

Commercial Supplier Landscape

A variety of chemical suppliers offer **D-N-Benzylserine Methyl Ester**, catering to different scales of research and manufacturing needs. The choice of supplier will often depend on factors such as required purity, quantity, availability, and cost. Below is a comparative table of several notable suppliers.

Supplier	Purity	Available Quantities	Notes
BLD Pharm	Research Use Only	Inquire for details	Offers cold-chain transportation.[5]
Amadis Chemical Company Limited	0.97	mgs, gs, kgs	-
Accela ChemBio Co.,Ltd.	>97%	0.1g; 0.25g; 1g; 5g; 10g; 25g; 100g	-
Hangzhou Molcore Biopharmatech Co.,Ltd.	95+%	1G; 5G; 10G; 25G; 50G; 100G; 250G; 500G	-
Shanghai Chaolan Chemical Technology Center	98	1G, 5G, 10G, 50G, 100G, 500G	-
MySkinRecipes	95%	Inquire for details	Also positioned as a cosmetic ingredient supplier.[1]
CROCHEM	Inquire for details	Inquire for details	Offers custom synthesis and contract manufacturing.
Guidechem	Varies	Varies	A platform that aggregates listings from multiple suppliers.[6]

This table is not exhaustive but provides a representative sample of suppliers. Researchers are encouraged to conduct their own due diligence.

Quality Control and Procurement Strategy: A Self-Validating System

The procurement of **D-N-Benzylserine Methyl Ester** should be approached with a rigorous quality control mindset. The ultimate success of a synthesis is intrinsically linked to the quality of the starting materials.

Essential Documentation

When sourcing this chiral building block, the following documentation should be requested and carefully reviewed:

- Certificate of Analysis (CoA): This is a critical document that provides lot-specific data on the purity, identity, and physical properties of the compound.
- Safety Data Sheet (SDS): Essential for understanding the handling, storage, and safety precautions required for the chemical.
- Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) Data: These spectra provide structural confirmation of the compound.
- Chiral High-Performance Liquid Chromatography (HPLC) Data: This is arguably the most crucial piece of data for this specific compound, as it verifies the enantiomeric purity.

The Criticality of Chiral Purity

In drug development, the stereochemistry of a molecule can have profound effects on its pharmacological and toxicological properties. The use of a racemic or enantiomerically impure starting material like N-Benzylserine Methyl Ester can lead to the formation of diastereomeric products that are difficult to separate and may exhibit different biological activities.^[4] Therefore, ensuring the high enantiomeric excess (e.e.) of **D-N-Benzylserine Methyl Ester** is a non-negotiable aspect of quality control.

Analytical Methodologies for Chiral Purity Determination

High-Performance Liquid Chromatography (HPLC) using a chiral stationary phase (CSP) is the gold standard for determining the enantiomeric purity of chiral compounds like **D-N-Benzylserine Methyl Ester**.^[7]

Experimental Protocol: Chiral HPLC Analysis

The following protocol is a representative method for the chiral separation of serine derivatives. [2][7] Researchers should optimize the method based on their specific instrumentation and the specifications of the chiral column used.

Objective: To resolve and quantify the D- and L-enantiomers of N-Benzylserine Methyl Ester.

Materials:

- **D-N-Benzylserine Methyl Ester** sample
- L-N-Benzylserine Methyl Ester reference standard (if available)
- HPLC-grade solvents (e.g., n-hexane, 2-propanol, trifluoroacetic acid)
- Chiral HPLC column (e.g., CHIRALPAK® series)
- HPLC system with UV or Evaporative Light Scattering Detector (ELSD)

Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of n-hexane, 2-propanol, and trifluoroacetic acid. A common ratio is 80:20:0.1 (v/v/v). [7]
- **Sample Preparation:** Dissolve a small amount of the **D-N-Benzylserine Methyl Ester** sample in the mobile phase to a known concentration (e.g., 1 mg/mL).
- **HPLC System Setup:**
 - Equilibrate the chiral column with the mobile phase at a constant flow rate (e.g., 1.0 mL/min). [7]
 - Set the column temperature (e.g., 25°C). [7]
 - Set the detector wavelength (e.g., 270 nm for UV detection). [7]
- **Injection and Data Acquisition:** Inject a small volume of the prepared sample (e.g., 10 µL) onto the column and start data acquisition.

- Data Analysis:
 - Identify the peaks corresponding to the D- and L-enantiomers based on their retention times. If a reference standard for the L-enantiomer is available, it can be injected separately to confirm peak identity.
 - Calculate the enantiomeric excess (e.e.) using the peak areas of the two enantiomers:
 - $e.e. (\%) = [(Area_D - Area_L) / (Area_D + Area_L)] \times 100$

Alternative Derivatization-Based Methods

An alternative to direct chiral HPLC is pre-column derivatization to form diastereomers, which can then be separated on a standard achiral reversed-phase column.[7][8] This can be achieved by reacting the amino acid derivative with a chiral derivatizing agent, such as ortho-phthaldialdehyde (OPA) in combination with a chiral thiol like N-acetyl-L-cysteine (NAC).[8]

Synthetic and Application Insights

D-N-Benzylserine Methyl Ester is a versatile intermediate. The N-benzyl group provides steric bulk and can influence the stereochemical outcome of subsequent reactions. The methyl ester is a readily cleavable protecting group for the carboxylic acid functionality.

Key Synthetic Transformations

The primary utility of **D-N-Benzylserine Methyl Ester** lies in its role as a precursor for more complex molecules. Common synthetic transformations include:

- Hydrolysis of the methyl ester: This reveals the free carboxylic acid, which can then be coupled with other amino acids or amines to form amide bonds.[4]
- Modification of the hydroxyl group: The free hydroxyl group can be further functionalized, for example, by etherification or esterification.
- Deprotection of the N-benzyl group: This can be achieved through various methods, such as catalytic hydrogenation, to yield the free amine.

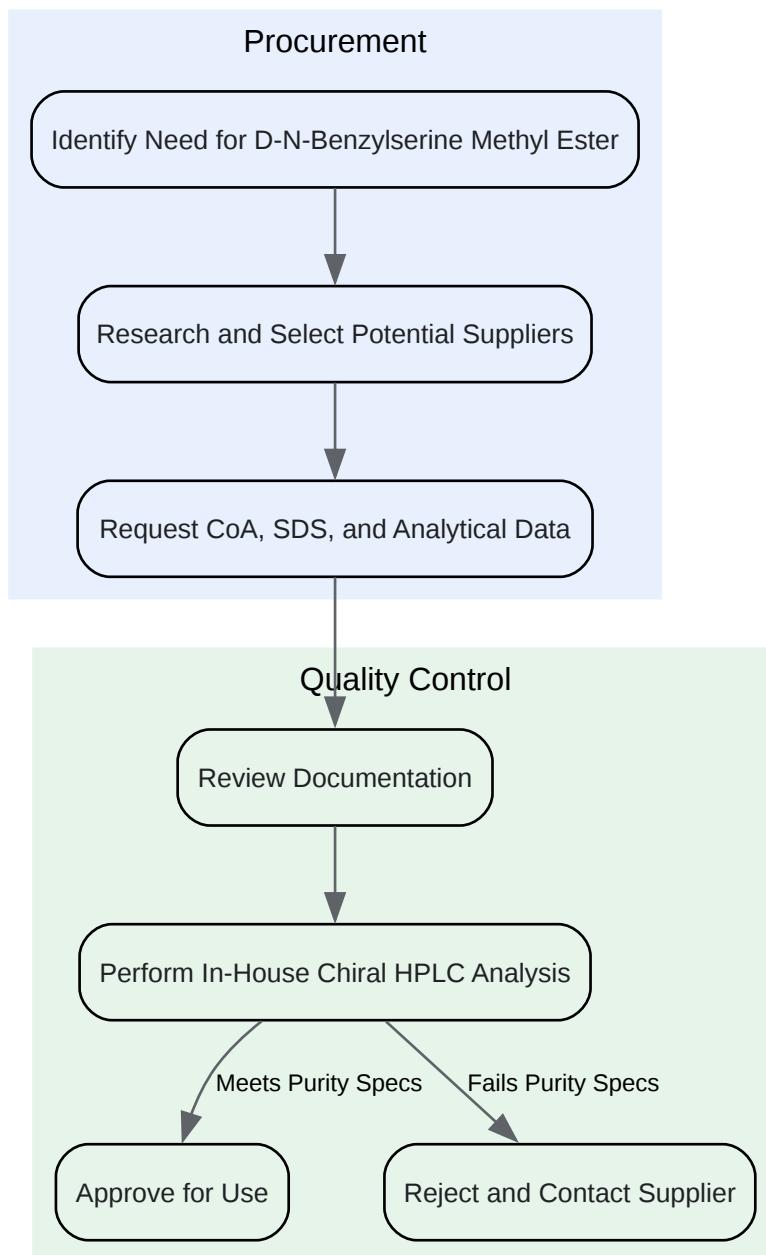
The choice of synthetic route will depend on the target molecule. For instance, in the synthesis of peptide analogs, the methyl ester would first be hydrolyzed to allow for peptide bond formation.^[4]

Conclusion

The successful application of **D-N-Benzylserine Methyl Ester** in research and drug development hinges on a thorough understanding of the supplier landscape and a stringent approach to quality control. By implementing the procurement strategies and analytical methodologies outlined in this guide, researchers can ensure the integrity of their starting materials, thereby increasing the reliability and reproducibility of their synthetic efforts. The continued availability of high-quality chiral building blocks like **D-N-Benzylserine Methyl Ester** will undoubtedly fuel further innovation in medicinal chemistry and the development of novel therapeutics.

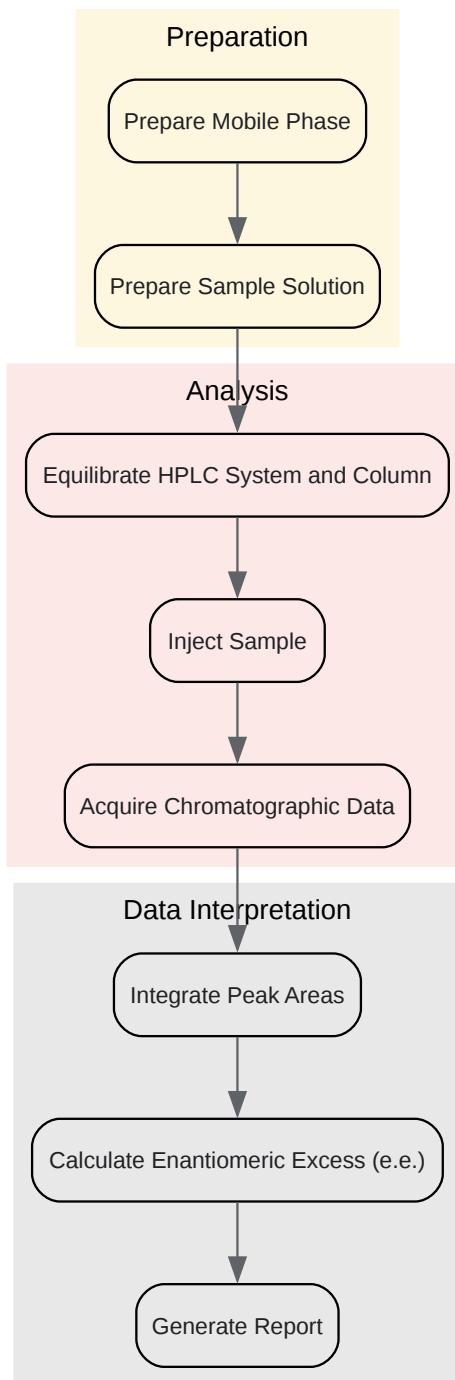
Diagrams

Procurement and Quality Control Workflow

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Caption: A logical workflow for the procurement and quality control of **D-N-Benzylserine Methyl Ester**.

Chiral HPLC Analysis Workflow

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Caption: A step-by-step workflow for determining the enantiomeric purity using Chiral HPLC.

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